

Health and safety data for 1-N-Boc-3-fluoroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-N-Boc-3-Fluoroaniline

Cat. No.: B1333833

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An In-depth Technical Guide on the Health and Safety of **1-N-Boc-3-fluoroaniline**

Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Executive Summary

1-N-Boc-3-fluoroaniline (tert-butyl (3-fluorophenyl)carbamate) is a fluorinated aniline derivative commonly used in organic synthesis. Due to the general toxicity associated with aniline compounds, a thorough understanding of its health and safety profile is critical for safe handling in a research and development setting. This guide synthesizes available safety data to provide a comprehensive overview for laboratory personnel.

While specific quantitative toxicological data, such as LD50 values, are not widely available in public literature, the Globally Harmonized System (GHS) classifications provide a clear framework for assessing its hazards. The compound is consistently classified as an irritant to the skin, eyes, and respiratory system, and is harmful if swallowed. This necessitates the use of stringent engineering controls and personal protective equipment.

Hazard Identification and Classification

The primary hazards associated with **1-N-Boc-3-fluoroaniline** are acute toxicity (oral) and irritation. The GHS classifications, as compiled from multiple supplier safety data sheets, are summarized below.

Table 2.1: GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	pictogram GHS07	Warning
Skin Corrosion/Irritation	Category 2	pictogram GHS07	Warning
Serious Eye Damage/Irritation	Category 2A	pictogram GHS07	Warning
Specific Target Organ Toxicity — Single Exposure	Category 3	pictogram GHS07	Warning

Data compiled from multiple sources indicating consistent classification.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2.2: Hazard (H) and Precautionary (P) Statements

Code	Statement
H302	Harmful if swallowed.[1][3]
H315	Causes skin irritation.[1][2][3]
H319	Causes serious eye irritation.[1][2][3]
H335	May cause respiratory irritation.[1][2][3]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4]
P264	Wash skin thoroughly after handling.[2][4]
P270	Do not eat, drink or smoke when using this product.[3][4]
P271	Use only outdoors or in a well-ventilated area.[2] [3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3][4]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] [4]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3]
P405	Store locked up.[3][5]

P501

Dispose of contents/container to an approved waste disposal plant.[4][5]

Toxicological Profile

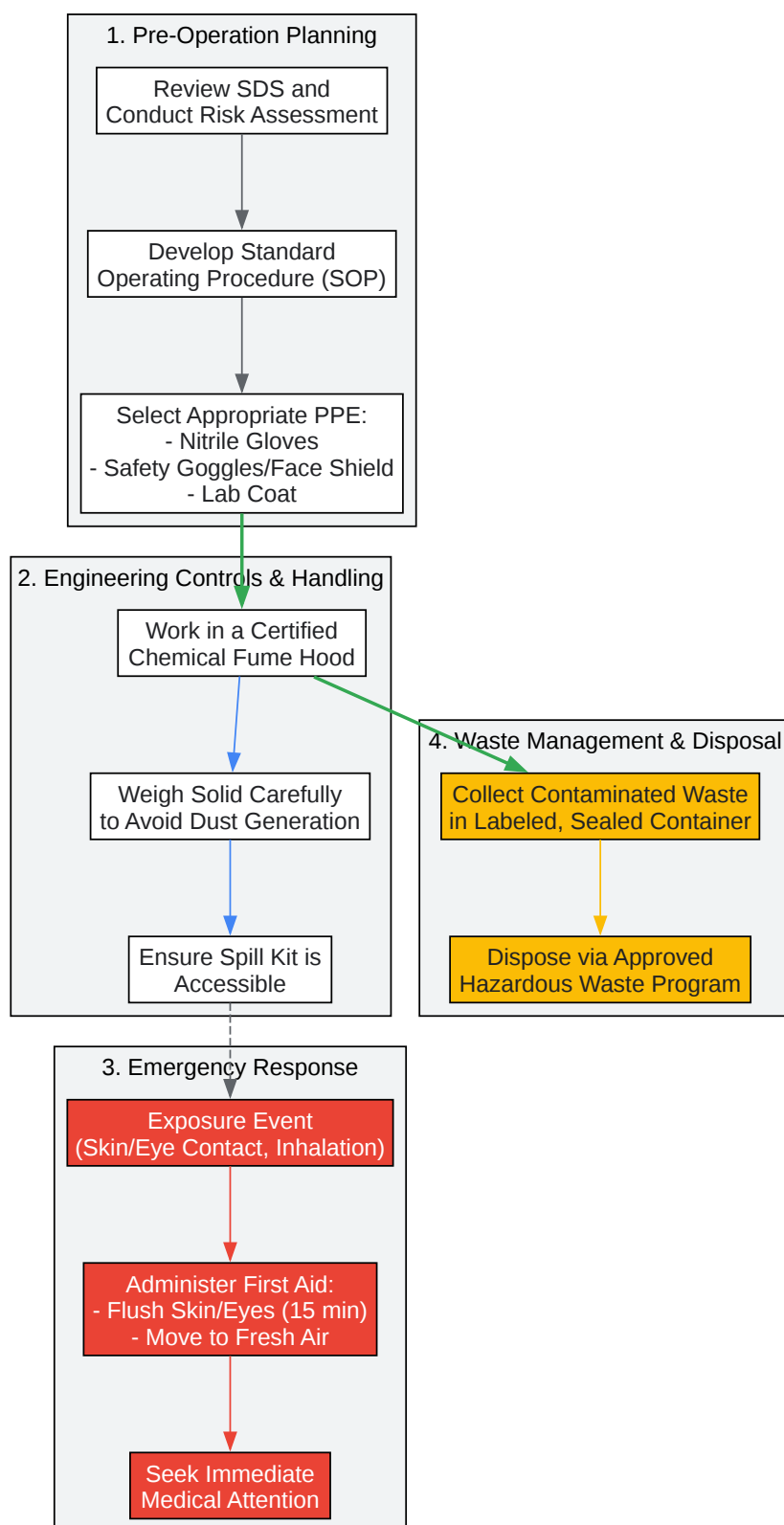
Detailed experimental protocols for the toxicological assessment of **1-N-Boc-3-fluoroaniline** are not publicly available. Most supplier data sheets indicate that the toxicological properties have not been fully investigated.[5]

- Acute Toxicity: Classified as harmful if swallowed.[1][3] No specific oral, dermal, or inhalation LD50/LC50 data is available.
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[1][2][3]
- Respiratory Sensitization: May cause respiratory irritation.[1][2][3]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data is available to classify the compound in these categories.

Given the lack of specific data, it is prudent to handle this compound with the same precautions as other potentially toxic aniline derivatives.

Experimental Protocols & Safe Handling Workflow

As specific experimental protocols for toxicity testing are unavailable, this section provides a logical workflow for the safe handling of **1-N-Boc-3-fluoroaniline** in a laboratory setting. This workflow is designed to mitigate the risks identified in Section 2.0.



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Caption: Safe Handling Workflow for **1-N-Boc-3-fluoroaniline**.

Key Steps in the Workflow:

- **Pre-Operation Planning:** Before any work begins, a thorough review of the Safety Data Sheet (SDS) is mandatory.[6] A specific Standard Operating Procedure (SOP) should be developed for the planned experiment, outlining the quantities to be used and the specific steps involved.[7] Based on the risk assessment, appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (nitrile is common), safety goggles, and a lab coat, must be selected.[8]
- **Engineering Controls & Handling:** All manipulations of **1-N-Boc-3-fluoroaniline** should be performed within a certified chemical fume hood to minimize inhalation exposure.[9] When weighing the solid material, care should be taken to avoid generating dust. An accessible and appropriate spill kit should be on hand before starting work.[6]
- **Emergency Response:** In case of accidental exposure, immediate action is crucial. For skin or eye contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[2][5] If inhaled, move the individual to fresh air.[5]
- **Waste Management:** All contaminated materials (e.g., gloves, weighing paper, pipette tips) and residual chemical must be collected in a clearly labeled, sealed container for hazardous waste.[5] Disposal must follow institutional and local environmental regulations for hazardous chemical waste.[6]

Storage and Incompatibilities

Proper storage is essential to maintain the chemical's integrity and prevent hazardous reactions.

Table 5.1: Storage and Stability

Parameter	Recommendation
Storage Condition	Store in a dry, cool, and well-ventilated place.[5]
Container	Keep container tightly closed.[3][5]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, chloroformates.[5]
Hazardous Decomposition	Upon combustion, may produce carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and gaseous hydrogen fluoride (HF).[5]

Conclusion

1-N-Boc-3-fluoroaniline presents moderate health hazards, primarily related to irritation and acute oral toxicity. The absence of comprehensive toxicological data necessitates a cautious approach, treating the compound with a high degree of care. Adherence to the safe handling workflow outlined in this guide, including the consistent use of engineering controls and appropriate PPE, is fundamental to minimizing risk for researchers and scientists in a drug development environment.

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- To cite this document: BenchChem. [Health and safety data for 1-N-Boc-3-fluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333833#health-and-safety-data-for-1-n-boc-3-fluoroaniline]

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